

Olmidine chemical structure and properties

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Compound of Interest

Compound Name: *Olmidine*

Cat. No.: *B3434842*

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An In-depth Technical Guide to Olmidine

For Researchers, Scientists, and Drug Development Professionals

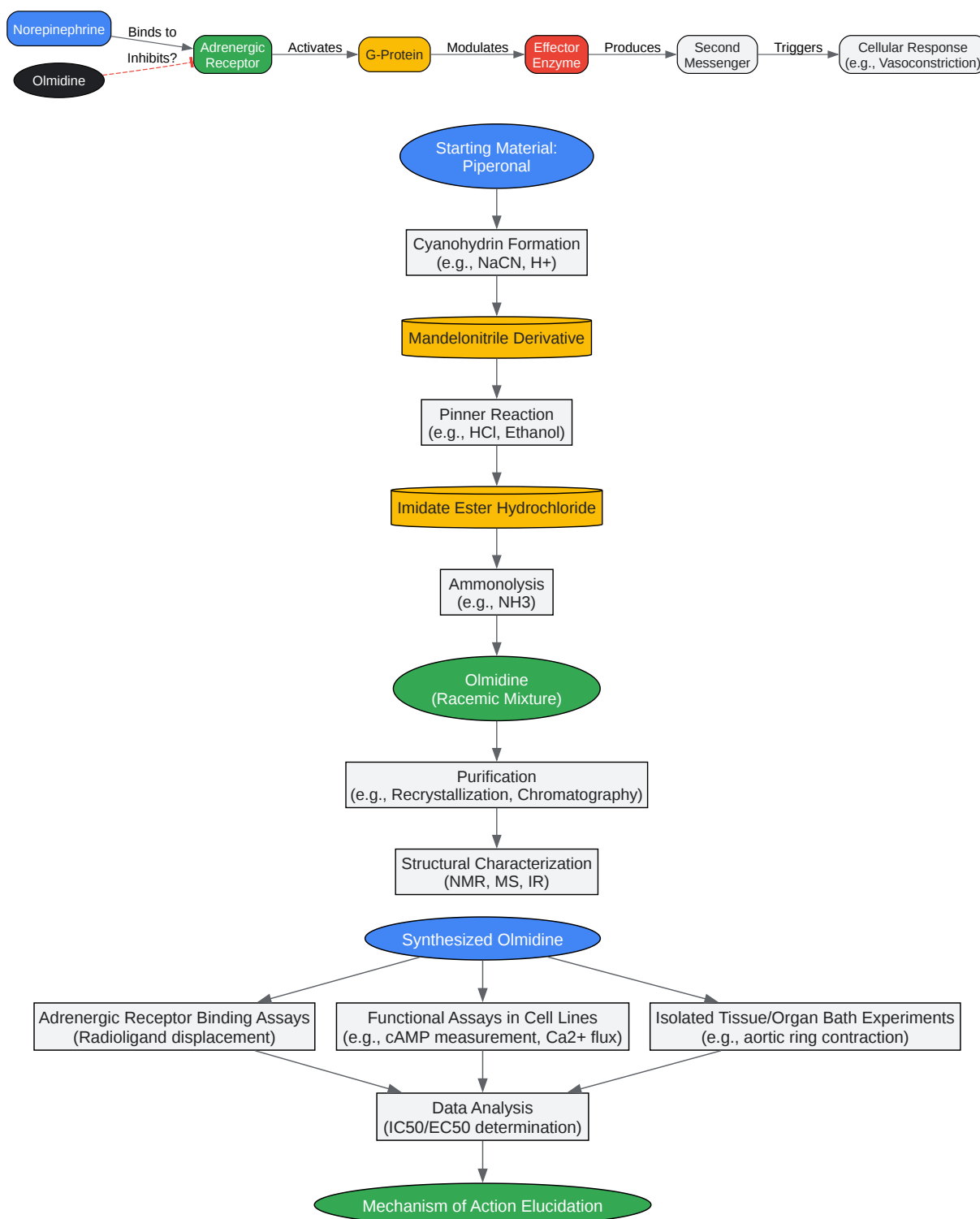
Abstract

Olmidine, with the systematic IUPAC name 2-(1,3-benzodioxol-5-yl)-2-hydroxyethanimidamide, is a chemical entity recognized for its potential as an antihypertensive agent. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known biological activities. While detailed mechanistic studies and extensive experimental protocols remain somewhat elusive in publicly accessible literature, this document consolidates the available information to serve as a foundational resource for research and development professionals. The guide includes a summary of quantitative data, a description of its proposed mechanism of action, and a logical workflow for its synthesis and characterization.

Chemical Structure and Identification

Olmidine is a racemic mixture containing a chiral center. Its structure features a 1,3-benzodioxole moiety attached to a 2-hydroxyethanimidamide group.

Chemical Structure:



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